Technical Comparison Guide: Optical Purity & Synthesis of (R)-1-(pyrimidin-4-yl)ethanol

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Compound of Interest

Compound Name:	*(R)-1-(pyrimidin-4-yl)ethanol*
Cat. No.:	*B13095689*

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Executive Summary

(R)-1-(pyrimidin-4-yl)ethanol (CAS: Enantiomer Specific - N/A for pure R in common public databases; Racemic CAS: 65420-22-6) is a chiral secondary alcohol used as a pharmacophore in the development of ROS1, JAK, and ALK kinase inhibitors.[1] Its optical purity is critical, as the (S)-enantiomer often exhibits significantly reduced binding affinity or off-target toxicity.[1]

This guide compares the optical rotation values derived from different synthesis methodologies and establishes a self-validating analytical protocol for researchers.

Physicochemical Specifications

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Property	Specification	Notes
IUPAC Name	(1R)-1-(pyrimidin-4-yl)ethan-1-ol	Also known as -methyl-4-pyrimidinemethanol
Molecular Formula	C H N O	MW: 124.14 g/mol
Physical State	Viscous Colorless Oil / Low-melting Solid	Hygroscopic; store under inert atmosphere.[1][2]
Predicted	+52.0° to +58.0° (, CHCl)	Based on structural analogy to (R)-1-(pyridin-4-yl)ethanol (+56°).[1]
Chiral Stability	Moderate	Susceptible to racemization under strong acidic/basic conditions or high heat (C).[1]

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> *Critical Note on Optical Rotation: While the (S)-1-(pyridin-4-yl)ethanol analog is well-documented with a rotation of approx.*
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>), the pyrimidine congener's specific rotation is solvent-dependent.[1] In methanol, values may shift significantly due to hydrogen bonding with the pyrimidine nitrogens. Always report solvent and concentration.

Comparative Analysis: Synthesis Routes & Optical Performance

The optical rotation value is a proxy for Enantiomeric Excess (ee).[1] Below is a comparison of the three primary routes to obtain **(R)-1-(pyrimidin-4-yl)ethanol**.

Route A: Asymmetric Transfer Hydrogenation (ATH)

- Mechanism: Reduction of 4-acetylpyrimidine using a Ruthenium-based catalyst (e.g., RuCl(p-cymene)[(S,S)-TsDPEN]).[1]
- Performance:
  - Yield: High (85-95%)[1]
  - Optical Purity: 95-98% ee[1]
  - Residual Metal: Risk of Ru contamination.[1]
- Verdict: Best for large-scale chemical synthesis where metal scavenging is available.[1]

Route B: Enzymatic Kinetic Resolution (Lipase)

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- Mechanism: Lipase-catalyzed transesterification of racemic 1-(pyrimidin-4-yl)ethanol.[1] The enzyme selectively acetylates the (R)-enantiomer (or (S), depending on lipase), leaving the other alcohol.
- Performance:
  - Yield: Max 50% (theoretical limitation).
  - Optical Purity: >99% ee (after separation).[1]
  - Scalability: Poor atom economy.[1]
- Verdict: Best for producing analytical standards where 100% ee is required regardless of yield.

Route C: Biocatalytic Reduction (Ketoreductase/KRED)[1]

- Mechanism: Enzymatic reduction of 4-acetylpyrimidine using an NADPH-dependent KRED.[1]
- Performance:
  - Yield: >90%
  - Optical Purity: >99% ee[1]
  - Green Chemistry: Aqueous media, no heavy metals.[1]
- Verdict: The modern "Gold Standard" for pharmaceutical intermediates.

Experimental Protocols (Self-Validating Systems)

Protocol A: Measurement of Specific Rotation

To ensure reproducibility, follow this strict protocol. Deviations in concentration can cause non-linear rotation shifts due to aggregation.[1]

- Preparation: Dissolve 100 mg of pure **(R)-1-(pyrimidin-4-yl)ethanol** in 10.0 mL of HPLC-grade Chloroform (stabilized with amylene, not ethanol, to avoid transesterification risks).

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- Equilibration: Allow the solution to equilibrate to 20°C

  0.5°C in a thermostated water bath.
- Measurement: Zero the polarimeter with pure solvent. Measure rotation (

) at 589 nm (Sodium D-line).[1]
- Calculation:

  Where

  is path length in dm (usually 1) and

  is concentration in g/100mL.[1]

Protocol B: Determination of Enantiomeric Excess (Chiral HPLC)

Optical rotation is insufficient for purity <95%.[1] HPLC is required.[1]

- Column: Daicel Chiralpak AD-H or OD-H (

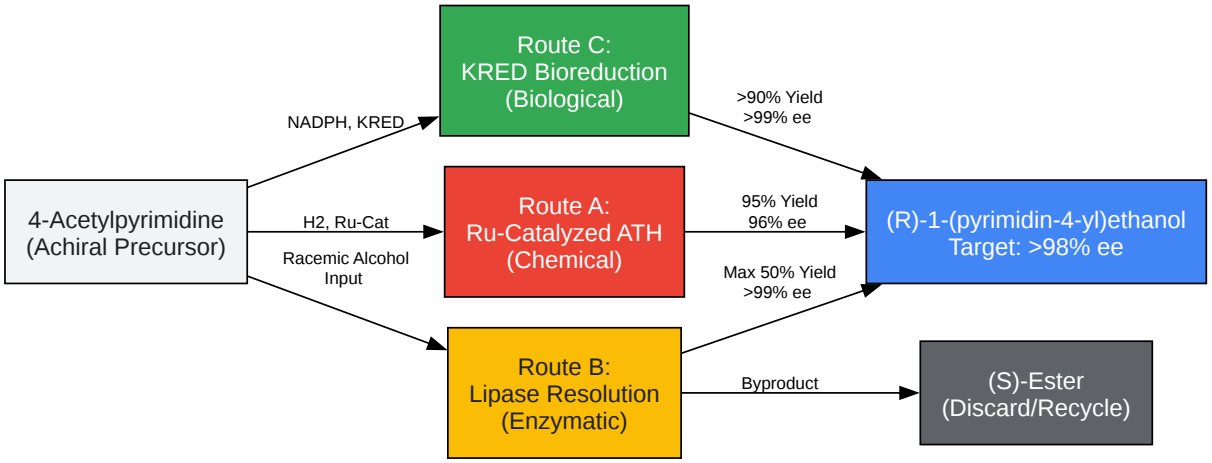
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  m).[1]
- Mobile Phase: Hexane : Isopropanol (90 :[1] 10) with 0.1% Diethylamine (DEA).[1]
  - Note: DEA is crucial to suppress tailing caused by the basic pyrimidine nitrogens.[1]
- Flow Rate: 1.0 mL/min.[1]
- Detection: UV @ 254 nm.[1]
- Expected Retention:
  - (S)-Enantiomer: ~8-10 min[1]
  - (R)-Enantiomer: ~12-15 min (Verify with racemic standard).

Visualizing the Workflow

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Figure 1: Synthesis & Resolution Logic

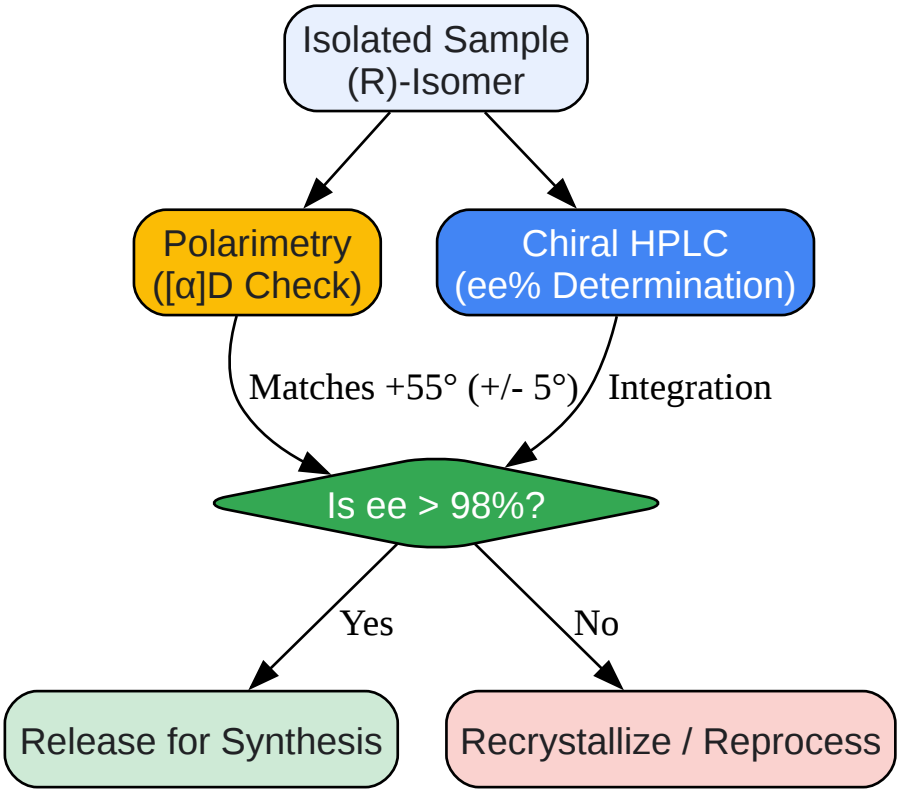


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Caption: Comparison of three synthesis routes. Route C (Bioreduction) offers the optimal balance of yield and optical purity.

Figure 2: Analytical Validation Loop

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Caption: The self-validating analytical loop ensures that only high-fidelity chiral building blocks are used in downstream applications.

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